

Cross-Resistance Patterns of Thiocarbamate Herbicides in *Lolium rigidum*: A Comparative Guide

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Compound of Interest

Compound Name: Cycloate

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The emergence of herbicide resistance in weed populations presents a significant challenge to sustainable agriculture. *Lolium rigidum* (annual ryegrass) is a particularly problematic weed known for its rapid evolution of resistance to a wide array of herbicides. This guide provides a comparative analysis of the cross-resistance patterns observed with thiocarbamate herbicides in *L. rigidum*, drawing upon key experimental data to inform resistance management strategies and future herbicide development. While specific data for **Cycloate** is limited in the reviewed literature, this guide focuses on representative thiocarbamate herbicides, such as triallate and prosulfocarb, to elucidate the broader cross-resistance profiles within this chemical class.

Quantitative Analysis of Herbicide Resistance

The following tables summarize the dose-response data from studies investigating thiocarbamate resistance in Australian populations of *Lolium rigidum*. These studies reveal significant levels of resistance to thiocarbamates and highlight concerning patterns of cross-resistance to other herbicide modes of action.

Table 1: Resistance Levels (LD50) of Thiocarbamate-Resistant *Lolium rigidum* Populations to Various Herbicides

Herbicide	Herbicide Class	Resistant Population EP162 LD50 (g ai ha-1)	Susceptible Population (SLR4/VLR1) LD50 (g ai ha-1)	Resistance Index (RI)
Triallate	Thiocarbamate	14.9-fold higher than susceptible	-	14.9
Prosulfocarb	Thiocarbamate	9.4-fold higher than susceptible	-	9.4
EPTC	Thiocarbamate	9.7-fold higher than susceptible	-	9.7
Thiobencarb	Thiocarbamate	13.6-fold higher than susceptible	-	13.6
Trifluralin	Dinitroaniline	13.8-fold higher than susceptible	-	13.8
Pyroxasulfone	Isoxazoline	8.1-fold higher than susceptible	-	8.1
Propyzamide	Benzamide	2.7-fold higher than susceptible	-	2.7

Data adapted from a study on a thiocarbamate-resistant *Lolium rigidum* population from the Eyre Peninsula, South Australia[1]. The LD50 is the lethal dose required to kill 50% of the population.

Table 2: Comparative Resistance Levels (LD50) in Thiocarbamate-Resistant *Lolium rigidum* Field Populations

Herbicide	Herbicide Class	Resistant Population T1 LD50 (RI)	Resistant Population A18 LD50 (RI)
Triallate	Thiocarbamate	17.9-fold	20-fold
Prosulfocarb	Thiocarbamate	5.9-fold	12.1-fold
Trifluralin	Dinitroaniline	-	-
Pyroxasulfone	Isoxazoline	4-fold	7.8-fold

Data from field experiments conducted in Paskeville and Arthurton, South Australia, comparing resistance levels to a susceptible population (SLR4)[1].

Experimental Protocols

The data presented in this guide are based on robust experimental methodologies designed to characterize herbicide resistance in *Lolium rigidum*. The following protocols are representative of the key experiments cited.

Dose-Response Studies for Resistance Confirmation

A population of rigid ryegrass from a field on the Eyre Peninsula, South Australia, suspected of resistance to thiocarbamate herbicides was subjected to dose-response studies.[1] This was conducted alongside two susceptible populations (SLR4 and VLR1).[1] The resistant population demonstrated cross-resistance to triallate, prosulfocarb, EPTC, and thiobencarb.[1]

The study also found that the resistant population exhibited resistance to trifluralin, pyroxasulfone, and propyzamide. The LD50 of the resistant population was significantly higher for trifluralin (13.8-fold), pyroxasulfone (8.1-fold), and propyzamide (2.7-fold) as compared to the susceptible populations. This was the first documented case of field-evolved resistance to thiocarbamate herbicides in *L. rigidum*.

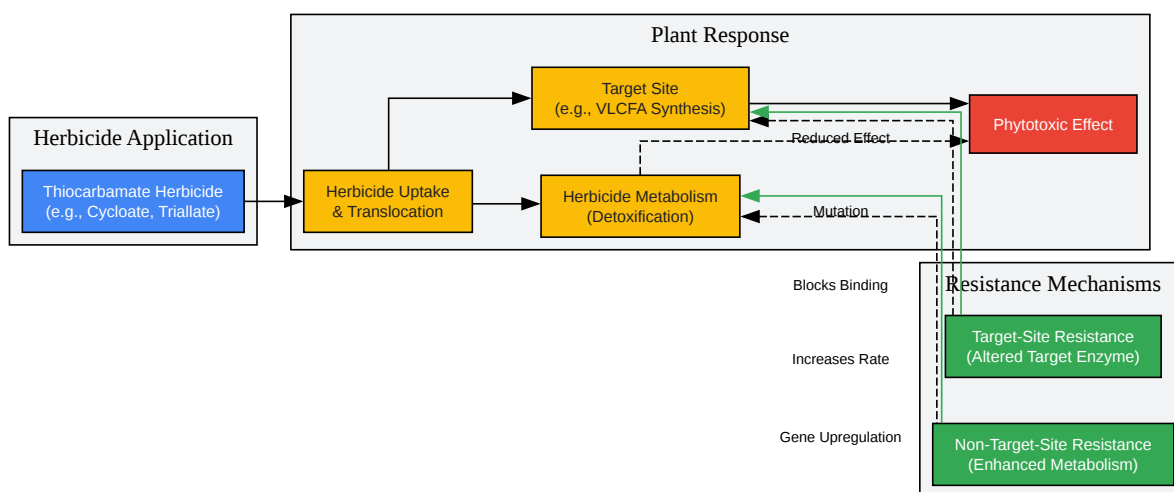
Field Experiments for Evaluating Control Options

Two field experiments were carried out in 2018 at Paskeville and Arthurton, South Australia, to identify effective herbicide strategies for managing thiocarbamate-resistant rigid ryegrass in

wheat crops. Dose-response experiments confirmed resistance in both field populations (T1 and A18) to triallate, prosulfocarb, trifluralin, and pyroxasulfone. The T1 and A18 populations were 17.9- and 20-fold more resistant to triallate, respectively, than the susceptible SLR4 population. The level of resistance to prosulfocarb and pyroxasulfone was lower in the T1 population compared to the A18 population.

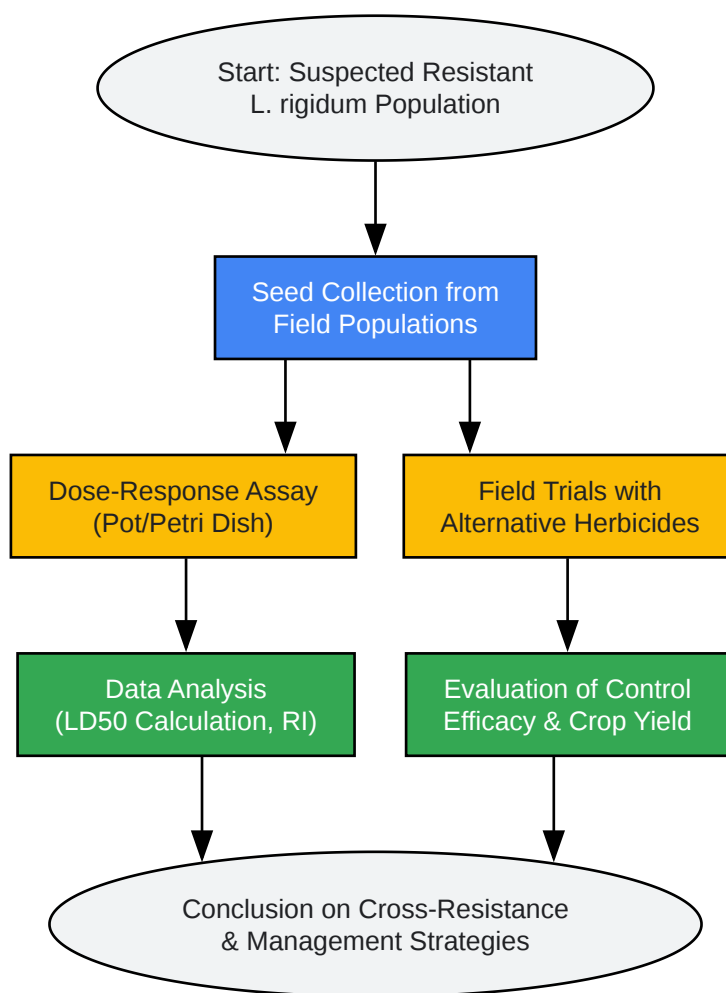
Visualizing Resistance Mechanisms and Experimental Design

The following diagrams illustrate the conceptual framework of herbicide resistance and the workflow of the described experiments.



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Caption: Conceptual overview of herbicide action and resistance mechanisms.



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References

- 1. researchgate.net [researchgate.net]
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